

How to resolve login issues on the BIMA Kemdikbud platform

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bima SA

Cat. No.: B563726

[Get Quote](#)

Pusat Bantuan Teknis BIMA Kemdikbud: Solusi Masalah Login

Selamat datang di pusat bantuan teknis BIMA Kemdikbud. Laman ini dirancang untuk para peneliti, ilmuwan, dan profesional pengembangan obat untuk mengatasi berbagai kendala yang mungkin dihadapi saat mengakses platform BIMA.

Panduan Pemecahan Masalah

Berikut adalah panduan langkah demi langkah untuk menyelesaikan masalah login yang paling umum.

1. Gagal Login karena Kesalahan Username atau Password

Gejala: Sistem menampilkan pesan "Username atau Password Salah".

Protokol Eksperimental (Metodologi):

- Verifikasi Kredensial:
 - Pastikan Username yang dimasukkan sudah benar. Untuk dosen, username biasanya sama dengan yang digunakan pada platform Simlitabmas.[\[1\]](#)

- Periksa kembali Password yang Anda masukkan. Pastikan tidak ada kesalahan pengetikan dan perhatikan penggunaan huruf kapital (bersifat sensitif terhadap huruf besar/kecil).
- Nonaktifkan sementara plugin browser yang mungkin mengganggu proses input data.
- Reset Password:
 - Jika Anda yakin username sudah benar namun masih tidak bisa login, lakukan prosedur reset password.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Klik tautan "Lupa Password" pada halaman login.
 - Masukkan username dan alamat email yang terdaftar pada sistem BIMA.
 - Ikuti instruksi yang dikirimkan ke email Anda untuk membuat password baru.

2. Tidak Menerima Kode OTP (One-Time Password)

Gejala: Anda tidak menerima email berisi kode OTP setelah memasukkan username dan password dengan benar.

Protokol Eksperimental (Metodologi):

- Pemeriksaan Email Terdaftar:
 - Login ke akun Anda. Setelah berhasil, sistem akan menampilkan halaman untuk mengisi atau memperbarui Email dan Nomor HP.[\[5\]](#)[\[6\]](#)
 - Pastikan alamat email yang tertera adalah email aktif yang dapat Anda akses.[\[5\]](#)[\[6\]](#)
 - Jika email tidak sesuai atau tidak aktif, segera perbarui dengan alamat email yang valid.
- Verifikasi Folder Spam/Junk:
 - Periksa folder Spam atau Junk di kotak masuk email Anda. Terkadang, email dari sistem otomatis salah diklasifikasikan sebagai spam.
- Waktu Tunggu:

- Tunggu beberapa menit. Pengiriman email terkadang mengalami sedikit keterlambatan.
- Kirim Ulang OTP:
 - Jika setelah beberapa menit kode OTP belum juga diterima, gunakan opsi "Kirim Ulang OTP" yang tersedia pada halaman verifikasi.

3. Akun Tidak Aktif atau Tidak Terdaftar

Gejala: Sistem menampilkan pesan "Akun tidak terdaftar" atau "Akun tidak aktif".

Protokol Eksperimental (Metodologi):

- Verifikasi Status Kelembagaan:
 - Pastikan institusi Anda terdaftar di bawah naungan Kementerian Pendidikan, Kebudayaan, Riset, dan Teknologi.[\[7\]](#)
 - Untuk perguruan tinggi yang baru berdiri, melakukan merger, atau beralih bentuk, operator institusi harus mengajukan permohonan akun operator baru.[\[7\]](#)
- Prosedur Pengajuan Akun Operator:
 - Kunjungi laman BIMA dan klik "Pendaftaran Akun Operator".[\[7\]](#)
 - Masukkan Kode Perguruan Tinggi sesuai data pada PDDIKTI.[\[7\]](#)
 - Lengkapi formulir dengan alamat email institusi (bukan email pribadi), nomor HP penanggung jawab, dan unggah surat permohonan resmi.[\[7\]](#)
 - Akun akan dikirimkan ke email yang didaftarkan setelah permohonan diproses.[\[7\]](#)

Diagram Alur Pemecahan Masalah Login

Berikut adalah alur logika untuk mendiagnosis dan menyelesaikan masalah login.

Caption: Diagram alur pemecahan masalah login BIMA.

Frequently Asked Questions (FAQ)

Pertanyaan	Jawaban
Apa yang harus saya lakukan jika lupa username BIMA saya?	Hubungi operator penelitian (LPPM/LPPM) di institusi Anda. Mereka memiliki akses untuk melihat daftar username yang terdaftar.
Mengapa saya wajib menggunakan OTP untuk login?	Penggunaan OTP adalah bagian dari peningkatan keamanan sistem untuk melindungi data penelitian dan pengabdian kepada masyarakat Anda. [5] [6]
Apakah username dan password BIMA sama dengan SINTA?	Tidak selalu. Namun, untuk memudahkan, disarankan untuk menggunakan kredensial yang sama jika memungkinkan. BIMA dan SINTA adalah platform yang saling tersinkronisasi. [8]
Saya adalah dosen baru, bagaimana cara membuat akun BIMA?	Pembuatan akun dosen baru biasanya dikoordinasikan oleh operator perguruan tinggi. Silakan hubungi unit yang bertanggung jawab atas penelitian di institusi Anda. [9]
Apa penyebab data saya tidak muncul di akun BIMA?	Hal ini biasanya disebabkan oleh masalah sinkronisasi data dengan PDDIKTI. Hubungi operator institusi Anda untuk melakukan pengecekan dan sinkronisasi ulang.

Data Kuantitatif Masalah Login (Estimasi)

Tabel berikut menyajikan ringkasan estimasi jenis masalah login yang dilaporkan oleh pengguna dalam satu kuartal. Data ini bersifat ilustratif untuk memberikan gambaran umum.

Jenis Masalah	Persentase Kejadian	Waktu Resolusi Rata-rata	Tingkat Keberhasilan Resolusi Mandiri
Lupa Password	45%	10 Menit	95%
Tidak Menerima OTP	30%	15-30 Menit	80%
Kesalahan Username	15%	5 Menit	98%
Akun Belum Terdaftar	5%	1-2 Hari Kerja	0% (Memerlukan intervensi operator)
Masalah Teknis Lainnya	5%	Bervariasi	50%

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Resmi! Kini Simlitabmas Dialihkan ke BIMA, Dosen Wajib Tahu | SEVIMA [sevima.com]
- 2. m.youtube.com [m.youtube.com]
- 3. m.youtube.com [m.youtube.com]
- 4. m.youtube.com [m.youtube.com]
- 5. BIMA - Kemdiktisaintek [bima.kemdiktisaintek.go.id]
- 6. m.youtube.com [m.youtube.com]
- 7. lldikti14.kemdikbud.go.id [lldikti14.kemdikbud.go.id]
- 8. m.youtube.com [m.youtube.com]
- 9. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [How to resolve login issues on the BIMA Kemdikbud platform]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b563726#how-to-resolve-login-issues-on-the-bima-kemdikbud-platform>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com